

Application Notes and Protocols for the Total Synthesis of Micromonosporamide A

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Compound of Interest

Compound Name: *Micromonosporamide A*

Cat. No.: *B15143813*

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These application notes provide a detailed overview of the total synthesis of **Micromonosporamide A**, a novel acyldipeptide with glutamine-dependent antiproliferative activity. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product synthesis.

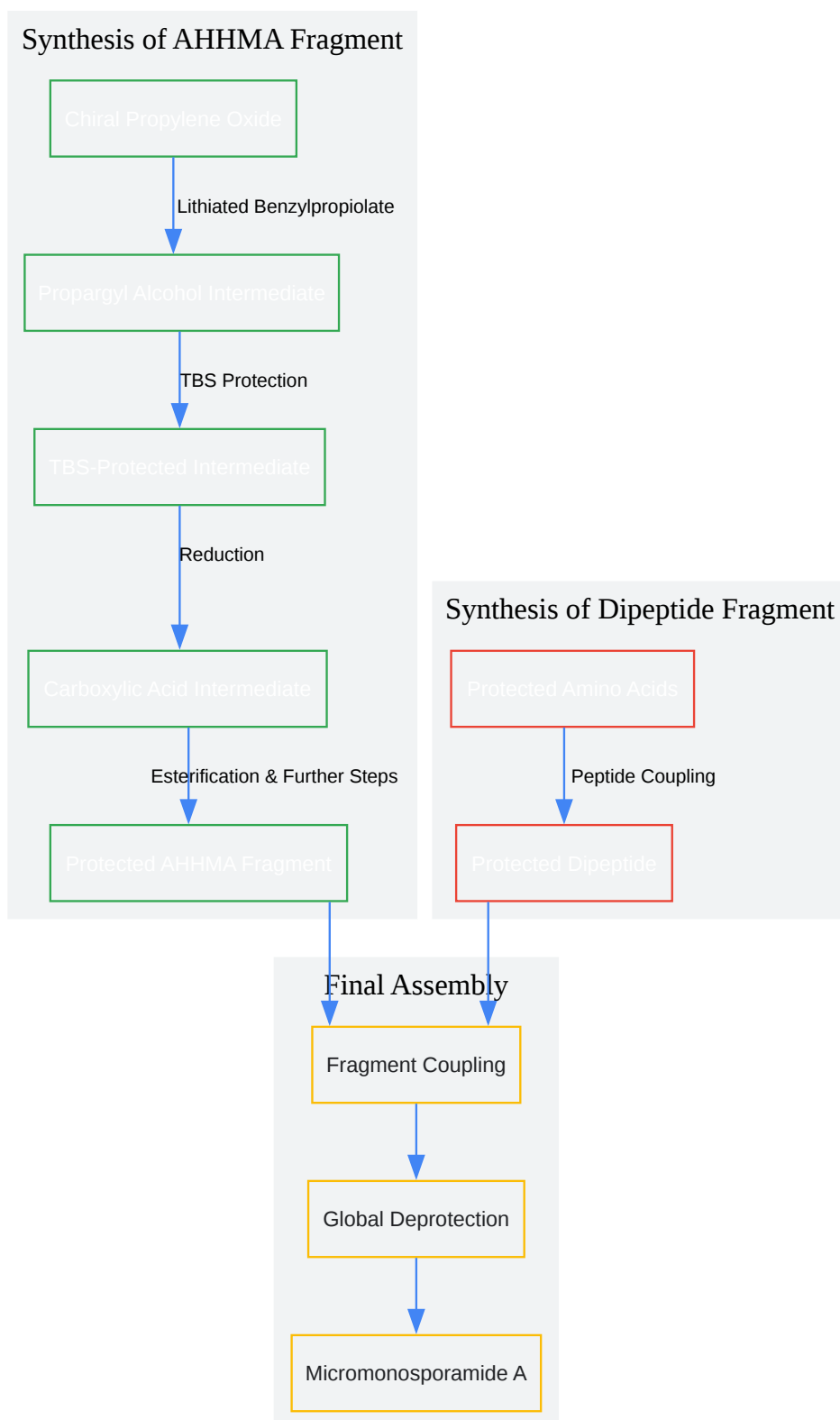
Introduction

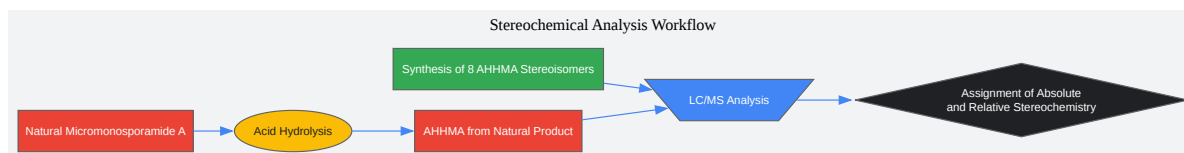
Micromonosporamide A is an acyldipeptide natural product isolated from the fermentation broth of *Micromonospora* sp. MM609M-173N6.[1][2] Its total synthesis was crucial for the unambiguous determination of its absolute stereochemistry.[3] The molecule's structure contains a unique 4-amino-3-hydroxy-2-(3'-hydroxybutyl)-6-methylheptanoic acid (AHHMA) residue, which presented a significant stereochemical challenge, possessing four stereocenters.[3] The synthetic strategy focused on the stereoselective construction of this non-standard amino acid residue and its subsequent coupling with a dipeptide fragment.

Retrosynthetic Analysis and Strategy

The total synthesis of **Micromonosporamide A** was approached through a convergent strategy. The molecule was disconnected into two key fragments: the complex AHHMA side chain and a dipeptide core. The stereocenters of the AHHMA fragment were installed using stereoselective reactions, with commercially available chiral starting materials.

Overall Synthetic Workflow





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Micromonosporamide A with Glutamine-Dependent Cytotoxicity from Micromonospora sp. MM609M-173N6: Isolation, Stereochemical Determination, and Synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Micromonosporamide A with Glutamine-Dependent Cytotoxicity from Micromonospora sp. MM609M-173N6: Isolation, Stereochemical Determination, and Synthesis [figshare.com]
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Phone: (601) 213-4426

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